

molecular weight and formula of 3-Methyl-2-hexene.

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Compound of Interest

Compound Name: 3-Methyl-2-hexene

Cat. No.: B101136

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An In-depth Technical Guide to 3-Methyl-2-hexene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Methyl-2-hexene**, a valuable building block in organic synthesis. The document details its molecular formula, weight, and other key physicochemical data. Furthermore, it outlines a representative synthetic protocol and illustrates its structural relationship with its isomers, offering insights for its potential applications in research and development.

Core Compound Data

3-Methyl-2-hexene is an unsaturated hydrocarbon with the chemical formula C_7H_{14} .^{[1][2]} Its structure consists of a six-carbon hexene backbone with a methyl group at the third position and a double bond originating at the second carbon. This arrangement allows for the existence of stereoisomers, namely the (E) and (Z) isomers, which differ in the spatial orientation of the substituents around the double bond.

A summary of the key quantitative data for **3-Methyl-2-hexene** is presented in the table below for easy reference and comparison.

Property	Value	References
Chemical Formula	C7H14	[1][2]
Molecular Weight	98.19 g/mol	[1][2]
CAS Number	17618-77-8 (unspecified stereochemistry)	[1]
20710-38-7 ((E)-isomer)		
10574-36-4 ((Z)-isomer)		
Boiling Point	97.3 °C at 760 mmHg	
Density	0.714 g/cm ³	

Synthesis of 3-Methyl-2-hexene: A Representative Protocol

While specific, detailed experimental protocols for the synthesis of **3-Methyl-2-hexene** are not readily available in public literature, a general and effective method for its preparation is the Wittig reaction. This powerful olefination reaction involves the reaction of an aldehyde or ketone with a phosphorus ylide to form an alkene. For the synthesis of **3-Methyl-2-hexene**, 2-pentanone would serve as the ketone, and ethylenetriphenylphosphorane as the Wittig reagent.

General Wittig Reaction Protocol for 3-Methyl-2-hexene

Reactants:

- Phosphonium Salt: Ethyltriphenylphosphonium bromide
- Base: A strong base such as n-butyllithium (n-BuLi) or sodium hydride (NaH)
- Carbonyl Compound: 2-Pentanone
- Solvent: Anhydrous tetrahydrofuran (THF) or diethyl ether

Reaction Conditions:

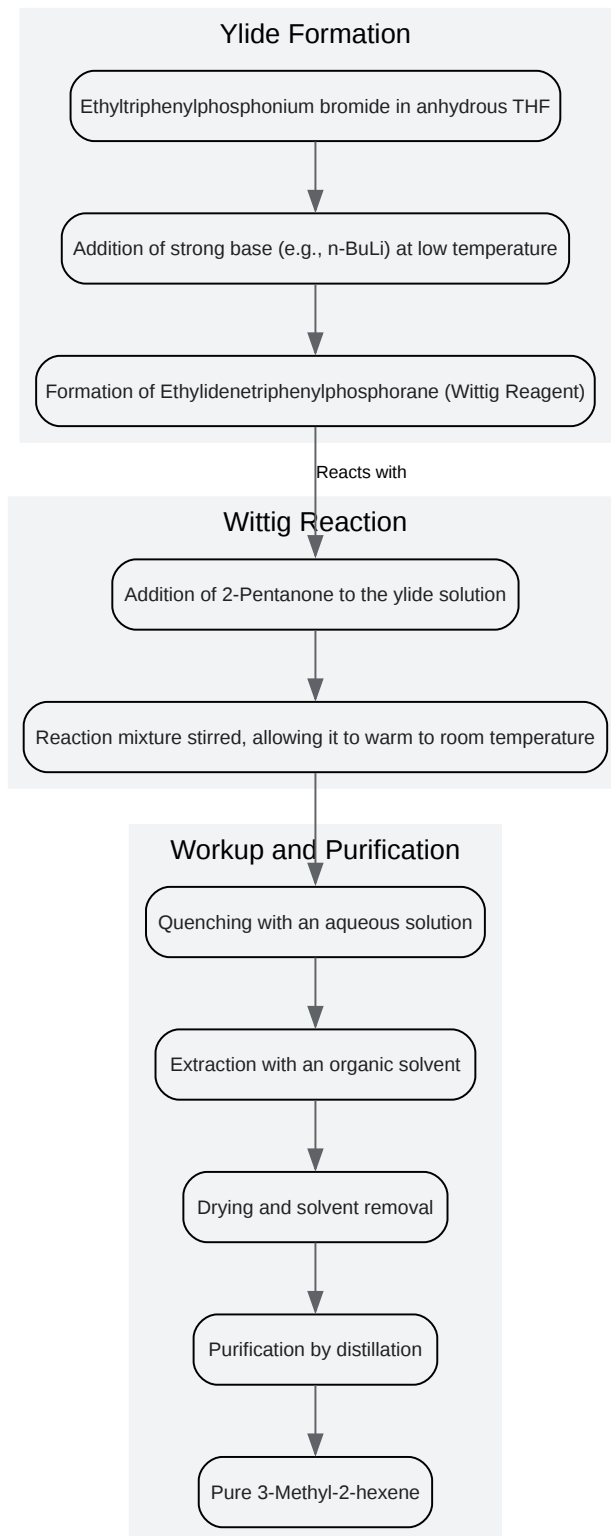
- The reaction is conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent the degradation of the reactive intermediates by oxygen or moisture.
- The reaction temperature is typically maintained at low temperatures (e.g., -78 °C to 0 °C) during the formation of the ylide and the subsequent reaction with the ketone.

Workup Procedure:

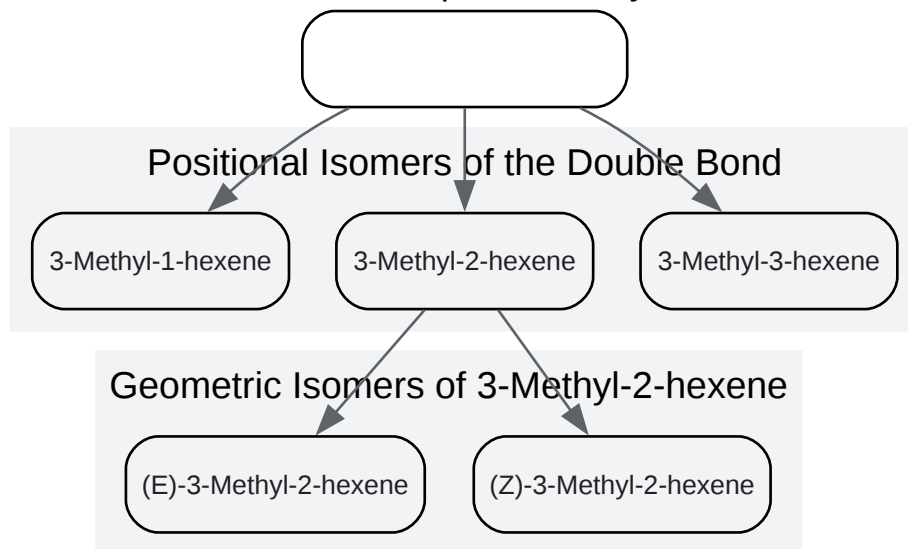
- Upon completion of the reaction, the mixture is quenched by the addition of a proton source, such as water or a saturated aqueous solution of ammonium chloride.
- The aqueous and organic layers are separated.
- The aqueous layer is extracted with an organic solvent (e.g., diethyl ether) to recover any dissolved product.
- The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., magnesium sulfate), and filtered.
- The solvent is removed under reduced pressure.
- The crude product is then purified by distillation to yield **3-Methyl-2-hexene**.

Below is a workflow diagram illustrating the general steps for the synthesis of **3-Methyl-2-hexene** via the Wittig reaction.

Workflow for the Wittig Synthesis of 3-Methyl-2-hexene



Isomeric Relationship of 3-Methyl-2-hexene



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